

# Application Note: Quantification of Tenacissoside G using High-Performance Liquid Chromatography

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## Compound of Interest

Compound Name: Tenacissoside G

Cat. No.: B10814468

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## Abstract

This application note details a validated High-Performance Liquid Chromatography (HPLC) method for the quantitative determination of **Tenacissoside G**, a C21 steroid compound isolated from the stems of *Marsdenia tenacissima*.<sup>[1]</sup> This method is applicable for the quality control of herbal raw materials and extracts. The protocol provides a robust, accurate, and reproducible approach for researchers, scientists, and professionals in drug development.

## Introduction

**Tenacissoside G** is a significant bioactive constituent found in *Marsdenia tenacissima*.<sup>[1]</sup> Accurate and precise quantification of this compound is essential for the quality control of botanical preparations and for pharmacokinetic studies. This document outlines a reliable HPLC method for the determination of **Tenacissoside G**.

## Experimental

- HPLC System: A standard HPLC system equipped with a UV detector.

- Column: Ecosil C18, 4.6 mm × 150 mm, 5 µm particle size.[2]
- Solvents: Acetonitrile (HPLC grade), Water (HPLC grade).
- Standard: **Tenacissoside G** reference standard (purity ≥98%).

The separation and quantification were achieved using the following parameters:

Parameter	Condition
Mobile Phase	Acetonitrile:Water (48:52, v/v)
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection	UV at 230 nm
Injection Volume	20 µL

Table 1: Optimized HPLC Chromatographic Conditions.[2]

## Protocols

- Accurately weigh 10 mg of **Tenacissoside G** reference standard.
- Dissolve in methanol in a 10 mL volumetric flask to obtain a stock solution of 1 mg/mL.
- Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to achieve concentrations in the range of 0.02 mg/mL to 0.2 mg/mL.
- Pulverize the dried caulis of *Marsdenia tenacissima* to a fine powder.
- Accurately weigh 1.0 g of the powder and place it in a conical flask.
- Add 50 mL of methanol and perform ultrasonication for 30 minutes.
- Allow the mixture to cool and then filter through a 0.45 µm membrane filter.
- The filtrate is the sample solution to be injected into the HPLC system.

## Method Validation Summary

The analytical method was validated for linearity, precision, accuracy, and recovery.

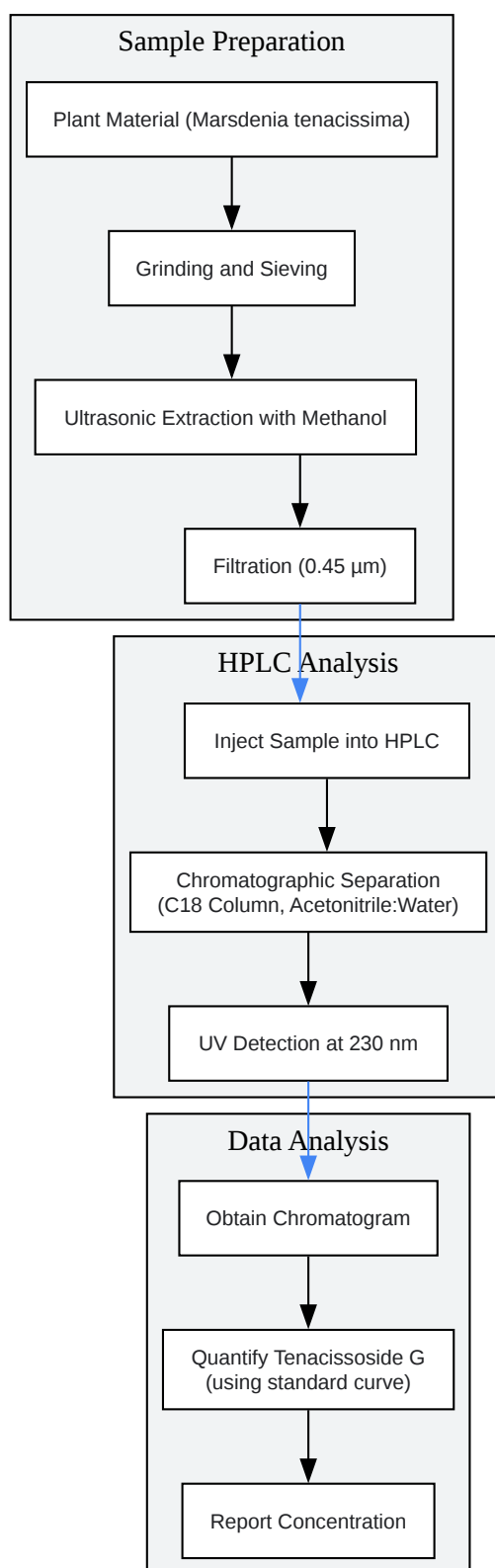
Parameter	Result
Linearity Range	0.4124 - 4.1240 µg
Correlation Coefficient (r)	0.9995
Average Recovery	99.5%
RSD of Recovery	2.4%

Table 2: Summary of Method Validation Data for **Tenacissoside G** Quantification.[2]

A separate UPLC-MS/MS method for quantification in rat plasma showed a linearity range of 5-2000 ng/mL with a correlation coefficient greater than 0.99.[3][4] For this UPLC-MS/MS method, the accuracy in rat plasma was reported to be between 90% and 112%, with intra- and inter-day precision less than 15%.[5] The recovery was higher than 87%.[5]

## Experimental Workflow

The overall workflow for the quantification of **Tenacissoside G** from sample preparation to data analysis is depicted below.

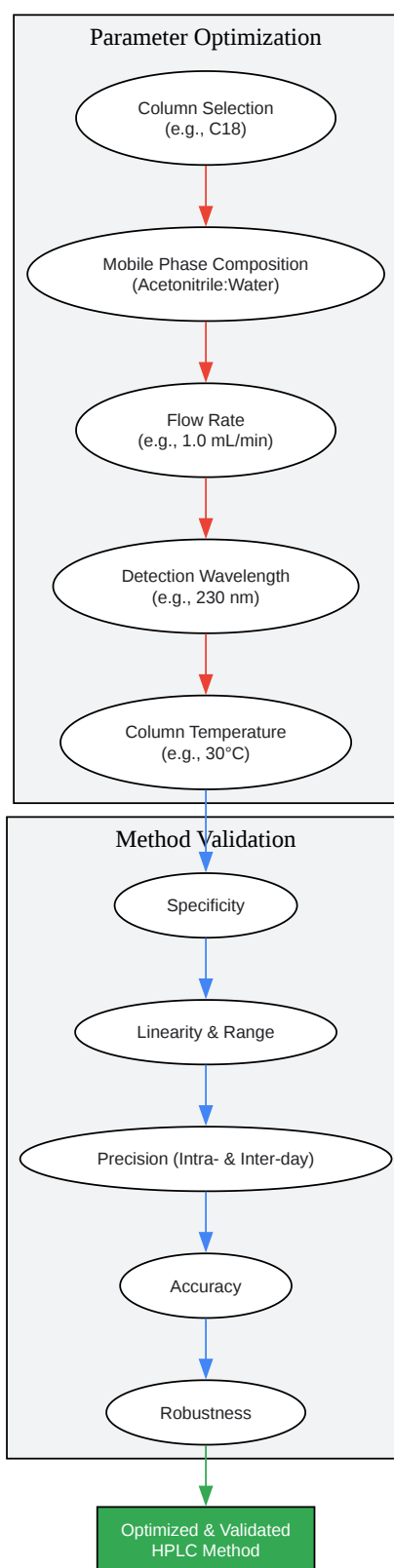


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### HPLC Quantification Workflow for **Tenacissoside G**.

## Logical Relationship for Method Development

The development of a robust HPLC method involves a logical progression of optimizing various parameters to achieve the desired separation and quantification.



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Logical Flow for HPLC Method Development.

## Conclusion

The described HPLC method provides a straightforward and reliable approach for the quantification of **Tenacissoside G** in *Marsdenia tenacissima*. The method is validated and demonstrates good linearity, recovery, and precision, making it suitable for routine quality control and research applications.

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